

Application Note: Determination of MK-1903 Potency using a cAMP Assay

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: MK-1903
CAS No.: 1268882-43-4
Cat. No.: B1677246

[Get Quote](#)

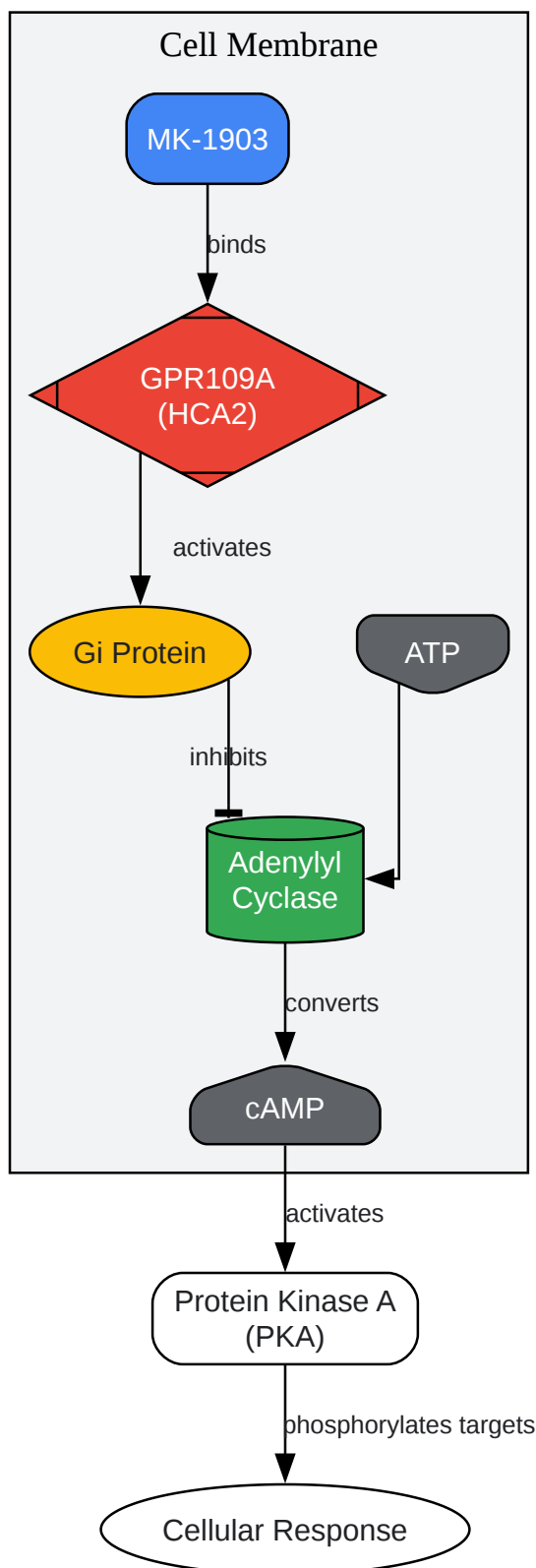
For Researchers, Scientists, and Drug Development Professionals

Introduction

MK-1903 is a potent and selective full agonist for the Hydroxycarboxylic Acid Receptor 2 (HCA2), also known as GPR109A, a G-protein coupled receptor (GPCR).[1][2] The activation of HCA2 is of significant interest for therapeutic applications. This application note provides a detailed protocol for determining the potency of **MK-1903** by measuring its effect on intracellular cyclic adenosine monophosphate (cAMP) levels.

GPR109A is a Gi-coupled receptor, and its activation leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular cAMP concentration.[3][4][5] Therefore, a common method to assess the potency of GPR109A agonists like **MK-1903** is to first stimulate adenylyl cyclase with forskolin to elevate basal cAMP levels and then measure the agonist's ability to counteract this increase. Various commercially available cAMP assay kits, such as those based on Homogeneous Time-Resolved Fluorescence (HTRF), Förster Resonance Energy Transfer (FRET), or luminescence, can be employed for this purpose.[3][4][6][7][8][9]

GPR109A Signaling Pathway



[Click to download full resolution via product page](#)

Caption: GPR109A signaling pathway upon activation by **MK-1903**.

Data Presentation

The potency of **MK-1903** can be quantified by its half-maximal effective concentration (EC50), which is the concentration of the agonist that produces 50% of the maximal response. The following table summarizes the reported potency of **MK-1903** in comparison to niacin, another GPR109A agonist.[\[2\]](#)

Compound	Target	Assay Type	EC50 (nM)
MK-1903	GPR109A (HCA2)	Whole Cell HTRF-cAMP	12.9
Niacin	GPR109A (HCA2)	Whole Cell HTRF-cAMP	51

Experimental Protocols

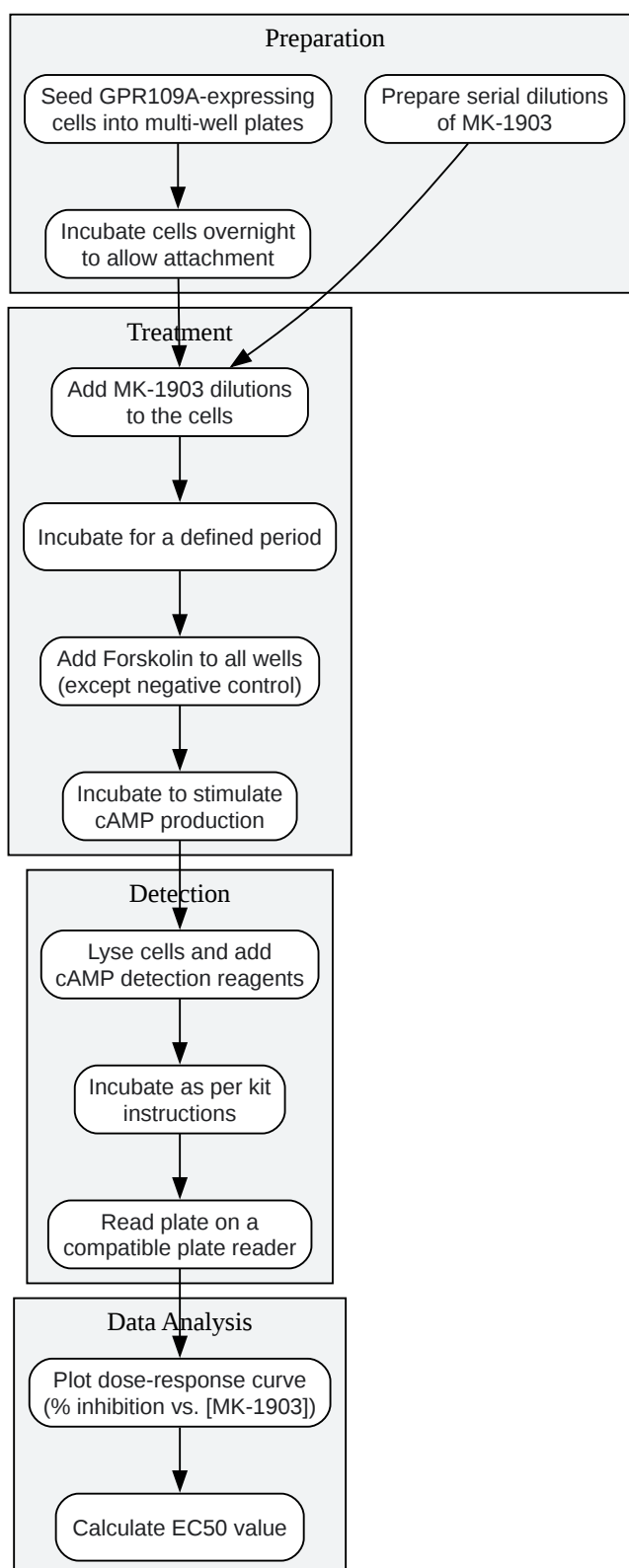
This section outlines a general protocol for determining the potency of **MK-1903** using a commercially available cAMP assay kit in a cell line expressing GPR109A.

Materials and Reagents

- Cell Line: A suitable mammalian cell line (e.g., CHO or HEK293) stably expressing human GPR109A.
- Cell Culture Medium: Appropriate medium for the chosen cell line (e.g., DMEM/F-12) supplemented with fetal bovine serum (FBS), antibiotics, and a selection agent if required.
- **MK-1903**: To be dissolved in a suitable solvent like DMSO to prepare a stock solution.[\[2\]](#)
- Forskolin: To stimulate adenylyl cyclase.
- cAMP Assay Kit: A competitive immunoassay kit for cAMP detection (e.g., HTRF, luminescence-based).
- Assay Buffer: As recommended by the cAMP assay kit manufacturer.

- Multi-well plates: 96- or 384-well white opaque plates suitable for luminescence or fluorescence reading.
- Plate reader: Capable of detecting the signal generated by the chosen cAMP assay kit.

Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the cAMP assay.

Detailed Protocol

- Cell Seeding:
 - Harvest GPR109A-expressing cells and resuspend them in fresh culture medium.
 - Seed the cells into a 96- or 384-well plate at a predetermined optimal density.
 - Incubate the plate overnight at 37°C in a humidified incubator with 5% CO₂ to allow for cell attachment.
- Compound Preparation:
 - Prepare a stock solution of **MK-1903** in DMSO.
 - Perform a serial dilution of the **MK-1903** stock solution in assay buffer to create a range of concentrations. Also include a vehicle control (DMSO alone).
- Agonist Treatment:
 - Carefully remove the culture medium from the wells.
 - Add the prepared **MK-1903** dilutions to the respective wells.
 - Incubate the plate for a predetermined time (e.g., 15-30 minutes) at 37°C.
- Forskolin Stimulation:
 - Prepare a working solution of forskolin in assay buffer.
 - Add the forskolin solution to all wells, except for the negative control wells (which will determine the basal cAMP level). The final concentration of forskolin should be one that elicits a submaximal stimulation of cAMP production.
 - Incubate for a specified time (e.g., 30 minutes) at 37°C.
- cAMP Detection:

- Follow the instructions provided with the commercial cAMP assay kit. This typically involves lysing the cells and adding the detection reagents.
- Incubate the plate for the recommended time to allow the detection reaction to occur.
- Data Acquisition:
 - Read the plate using a plate reader compatible with the chosen assay technology (e.g., HTRF reader, luminometer).
- Data Analysis:
 - The raw data will be inversely proportional to the intracellular cAMP concentration.
 - Normalize the data by setting the signal from the forskolin-only treated cells as 0% inhibition and the signal from the basal (no forskolin) cells as 100% inhibition.
 - Plot the percentage inhibition against the logarithm of the **MK-1903** concentration.
 - Fit the data to a sigmoidal dose-response curve using a suitable software (e.g., GraphPad Prism) to determine the EC50 value for **MK-1903**.

Conclusion

This application note provides a comprehensive guide for determining the potency of the GPR109A agonist **MK-1903** using a cAMP assay. The provided protocol and background information will enable researchers to accurately characterize the activity of **MK-1903** and other potential GPR109A modulators. The superior potency of **MK-1903** compared to niacin, as demonstrated in cAMP assays, highlights its potential as a valuable research tool and therapeutic candidate.[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. MK 1903 | GPR | TargetMol \[targetmol.com\]](#)
- [2. rndsystems.com \[rndsystems.com\]](#)
- [3. Measurement of cAMP for Gas- and Gai Protein-Coupled Receptors \(GPCRs\) - Assay Guidance Manual - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [4. resources.revvity.com \[resources.revvity.com\]](#)
- [5. resources.revvity.com \[resources.revvity.com\]](#)
- [6. cAMP-Glo™ Assay Protocol \[promega.sg\]](#)
- [7. cosmobio.co.jp \[cosmobio.co.jp\]](#)
- [8. cAMP Accumulation Assay - Creative BioMart \[creativebiomart.net\]](#)
- [9. cAMP assay for GPCR ligand characterization: application of BacMam expression system - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Application Note: Determination of MK-1903 Potency using a cAMP Assay]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1677246/docs#application-note-determination-of-mk-1903-potency-using-a-camp-assay\]](https://www.benchchem.com/product/b1677246/docs#application-note-determination-of-mk-1903-potency-using-a-camp-assay)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)